

methylzinc chloride methylating agent applications

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Compound Focus: Methylzinc chloride

CAS No.: 5158-46-3

Cat. No.: S6642848

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Chemical Properties and Specifications

Methylzinc chloride is typically handled as a solution in tetrahydrofuran (THF). The following table summarizes its key physical and chemical properties from major suppliers [1] [2]:

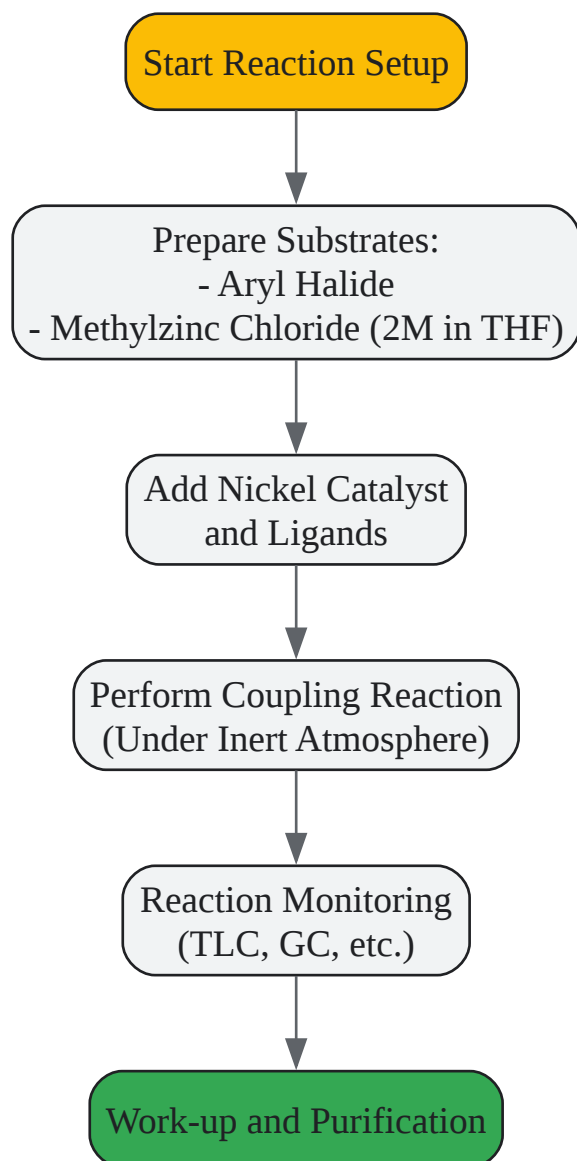
Property	Specification / Value
Chemical Formula	CH ₃ ClZn
CAS Number	5158-46-3
Physical Form	Colorless to yellow, turbid liquid solution [1] [2]
Common Concentration	2.0 M in THF [1] [3]
Molecular Weight	115.87 g/mol [2]
Boiling Point	67 °C [1] [3]
Density	1.033 g/mL at 25 °C [1] [3]
Flash Point	-17 °C (1.4 °F) - closed cup [1] [2]

Applications in Synthesis

Methylzinc chloride is an organozinc reagent primarily used in transition-metal-catalyzed cross-coupling reactions to introduce a methyl group. The search results indicate its use in the following specific applications [1] [3]:

- **Nickel-Catalyzed Negishi Cross-Coupling:** This is a primary application, used in one-pot couplings with substrates like **amino-heteroaryl chlorides** and **aryl fluorides** [1] [3]. These reactions are crucial for forming carbon-carbon bonds in complex molecules, particularly in pharmaceutical research.

The following diagram illustrates the general workflow for a Negishi cross-coupling reaction using **Methylzinc chloride**:



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Safety and Handling Protocols

Methylzinc chloride is a highly hazardous material and must be handled with extreme care. The safety information is consolidated in the table below [1] [2]:

Handling Aspect	Specification / Requirement
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| **Hazard Statements** | **H225**: Highly flammable liquid and vapour. **H314**: Causes severe skin burns and eye damage. **H318**: Causes serious eye damage. **H335**: May cause respiratory irritation. **H336**: May cause drowsiness or dizziness. **H351**: Suspected of causing cancer. [2] | | **Precautionary Statements** | **P210**: Keep away from heat/sparks/open flames. **P280**: Wear protective gloves/clothing/eye protection/face protection. **P310**: Immediately call a POISON CENTER/doctor. [2] | | **Personal Protective Equipment (PPE)** | Faceshields, gloves, and goggles are essential. A type ABEK (EN14387) respirator filter is recommended. [1] | | **Storage** | Class 3 Flammable Liquid. Must be stored under an inert atmosphere in a sealed container. [1] |

Information Gaps and Further Research

The search results lack the detailed experimental protocols, quantities, and reaction conditions required for laboratory application notes. To obtain this critical information, I suggest you:

- **Consult Scientific Literature**: Search platforms like SciFinder, Reaxys, or PubMed for "**Methylzinc chloride** Negishi coupling" to find full experimental sections in journal articles.
- **Review Supplier Documentation**: The product pages reference a "Certificate of Analysis" and "Safety Data Sheet" [3]. Contacting the supplier (e.g., Sigma-Aldrich, Thermo Scientific) directly for technical data sheets might yield more procedural details.
- **Explore Specialist Databases**: Search for organic synthesis compendiums like "Science of Synthesis" or specific textbooks on organozinc chemistry.

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References

1. Methylzinc chloride 2.0M tetrahydrofuran 5158-46-3 [sigmaaldrich.com]
2. , 2M solution in THF, AcroSeal , Thermo Scientific Methylzinc chloride [fishersci.co.uk]
3. Methylzinc chloride solution, | 417297-50ML | SIGMA-ALDRICH [scientificlabs.com]

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